

Stability and Storage of Boc-N-Me-Phe-OH: A Technical Guide

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Compound of Interest

Compound Name: Boc-N-Me-Phe-OH

Cat. No.: B558134

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For Researchers, Scientists, and Drug Development Professionals

N-tert-Butoxycarbonyl-N-methyl-L-phenylalanine (**Boc-N-Me-Phe-OH**) is a crucial building block in peptide synthesis and drug discovery. Its purity and stability are paramount for the successful synthesis of complex peptides and the integrity of research outcomes. This technical guide provides a comprehensive overview of the stability profile of **Boc-N-Me-Phe-OH**, recommended storage conditions, and experimental protocols for stability assessment.

Core Properties of Boc-N-Me-Phe-OH

Property	Value
Molecular Formula	C ₁₅ H ₂₁ NO ₄
Molecular Weight	279.33 g/mol [1]
CAS Number	37553-65-4[2]
Appearance	White to off-white solid/powder[2]
Purity	Typically >98% (HPLC)

Recommended Storage Conditions

The stability of **Boc-N-Me-Phe-OH** is highly dependent on the storage conditions. Proper storage is essential to prevent degradation and maintain the integrity of the compound over time.

Solid Form

For long-term storage, **Boc-N-Me-Phe-OH** in its solid, powdered form should be stored in a tightly sealed container in a cool, dry, and well-ventilated place. Specific temperature recommendations are as follows:

Storage Temperature	Duration
-20°C	3 years
4°C	2 years

In Solvent

When dissolved in a solvent, the stability of **Boc-N-Me-Phe-OH** is reduced. It is advisable to prepare solutions fresh. If storage of a stock solution is necessary, it should be aliquoted to avoid repeated freeze-thaw cycles and stored at low temperatures.

Storage Temperature	Duration
-80°C	6 months
-20°C	1 month

A common solvent for creating stock solutions is DMSO.

Stability Profile and Degradation

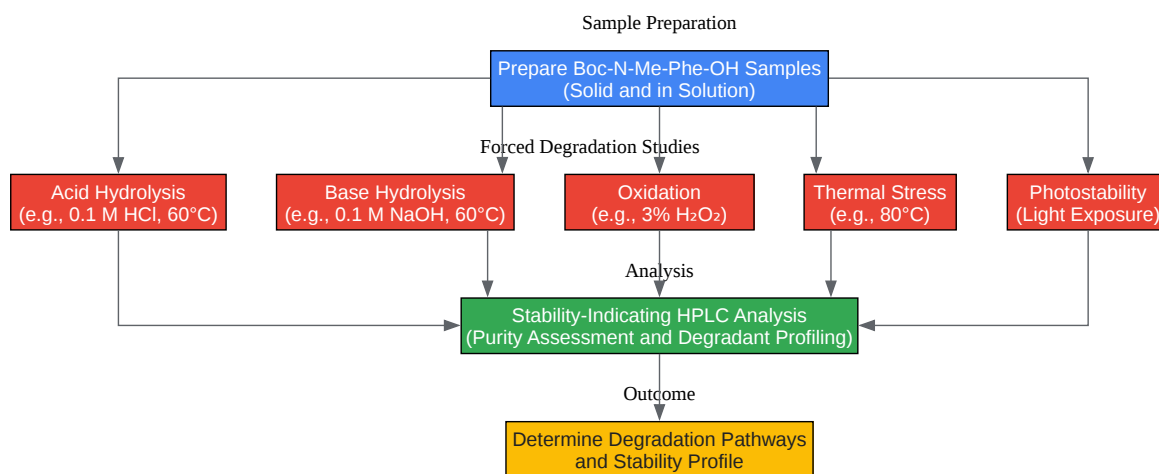
While specific, comprehensive stability data for **Boc-N-Me-Phe-OH** is not extensively published, the stability of Boc-protected amino acids is generally well-understood. The tert-butoxycarbonyl (Boc) protecting group is known to be labile under acidic conditions.

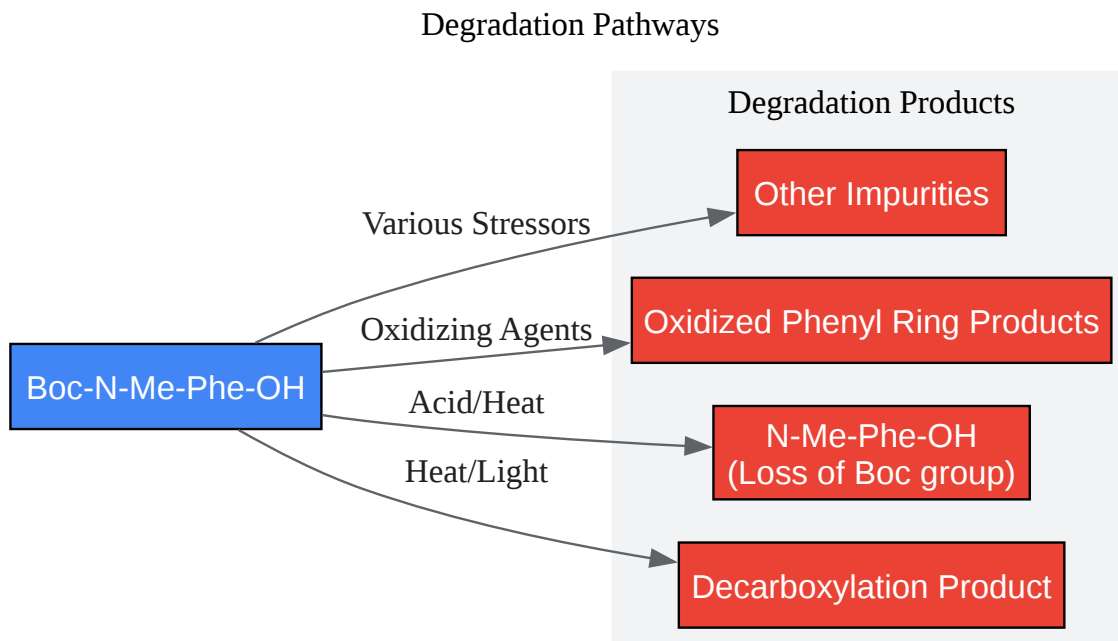
Potential degradation pathways for **Boc-N-Me-Phe-OH** under various stress conditions include:

- **Acid Hydrolysis:** The Boc group can be cleaved under acidic conditions, yielding N-methyl-L-phenylalanine and gaseous byproducts.
- **Thermal Degradation:** Elevated temperatures can lead to the decomposition of the molecule.

- Oxidative Degradation: Strong oxidizing agents can potentially modify the phenylalanine side chain or other parts of the molecule.
- Photostability: Exposure to high-intensity light, particularly UV radiation, may induce degradation.

The following diagram illustrates a logical workflow for assessing the stability of **Boc-N-Me-Phe-OH**.





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References

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- 2. medchemexpress.com [medchemexpress.com]
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